

Application Notes and Protocols: Indanthrone Pigment Dispersion for Industrial Coatings

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Compound of Interest

Compound Name: Indanthrone

Cat. No.: B1215505

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These application notes provide detailed information and protocols for the dispersion of **Indanthrone** (Pigment Blue 60) for use in high-performance industrial coatings. **Indanthrone** is a high-performance organic pigment known for its exceptional weather, light, and chemical fastness, making it a preferred choice for demanding applications such as automotive, coil, and powder coatings.^[1]^[2] Its high transparency and unique reddish-blue shade are particularly valued in metallic and other special effect finishes.^[1]

Properties and Applications of Indanthrone Pigment

Indanthrone blue is a vat dye that is also used as a pigment in high-quality paints and enamels.^[3] It is characterized by its excellent durability and resistance to various environmental factors.

Key Properties:

- **High Performance:** Offers outstanding fastness to light, weathering, heat, and chemicals.^[1]
- **Color:** Possesses a unique reddish-blue shade and high transparency.^[1]
- **Non-Bronzing:** Does not exhibit a "bronzing" effect upon exterior exposure, unlike some other blue pigments.^[1]
- **Stability:** When properly dispersed, it provides excellent shade stability.^[1]

Primary Applications in Industrial Coatings:

- **Automotive Coatings:** Recommended for both solvent-borne and water-borne automotive coatings, especially in combination with mica and alumina flake for effect colors.[1] It is often preferred over other blue pigments like PV 23 and PB 15 due to its superior durability and lack of an unattractive red flop.[1]
- **Coil Coatings:** Its high weathering fastness makes it suitable for coil coatings.[1]
- **Powder Coatings:** Advocated for use in architectural and other powder coatings due to its excellent durability.[1]

Quantitative Performance Data

The performance of an **Indanthrone** pigment dispersion is highly dependent on the formulation, including the choice of dispersing agents, resins, and the dispersion method. The following table summarizes typical performance characteristics that can be expected from a well-formulated **Indanthrone** pigment dispersion.

Performance Metric	Typical Value/Rating	Test Method
Light Fastness (Blue Wool Scale)	8 (Outstanding)	ISO 105-B02
Weather Fastness	Excellent	ASTM D4587 (QUV) / ASTM G154
Heat Stability	200-220 °C	Internal Testing
Chemical Resistance	Excellent	ASTM D1308
Particle Size (D50)	< 1 µm	Laser Diffraction (e.g., Malvern Mastersizer)
Hegman Fineness	6 - 7	ASTM D1210
Viscosity (at specified shear rate)	Formulation Dependent	Rotational Viscometer (e.g., Brookfield)
Color Strength vs. Standard	95 - 105%	Spectrophotometry (e.g., Hunter Lab)

Experimental Protocols

The following protocols provide a general framework for the preparation and evaluation of an **Indanthrone** pigment dispersion. Optimization of specific parameters will be necessary based on the chosen raw materials and final application requirements.

Protocol for Preparation of a Solvent-Borne Indanthrone Pigment Dispersion

This protocol outlines a common method for dispersing **Indanthrone** pigment in a solvent-based system using a bead mill.

Materials and Equipment:

- **Indanthrone** Blue (PB.60) Pigment
- Dispersing Agent (polymeric dispersant suitable for solvent systems)
- Wetting Agent (optional, to aid in initial pigment wetting)
- Solvent (e.g., xylene, butyl acetate)
- Resin (e.g., acrylic, alkyd)
- High-speed disperser with a Cowles blade
- Horizontal or vertical bead mill with zirconium or glass beads (0.8 - 1.2 mm diameter)
- Laboratory balance
- Mixing vessel

Procedure:

- Premix Preparation:
 1. To the mixing vessel, add the solvent, dispersing agent, and wetting agent (if used).

2. Begin stirring at low speed with the high-speed disperser.
 3. Slowly add the **Indanthrone** pigment to the liquid phase to avoid clumping.
 4. Gradually increase the speed of the disperser to form a homogeneous premix. Disperse for 20-30 minutes, or until the pigment is fully wetted.[4]
- Milling:
 1. Transfer the premix to the bead mill.
 2. Mill the dispersion until the desired particle size and fineness are achieved. This can be monitored by taking samples periodically and measuring the fineness using a Hegman gauge.[5]
 3. Monitor the temperature of the mill base during the milling process to avoid overheating, which can affect the stability of the dispersion.
 - Let-down:
 1. Once the desired fineness is reached, the pigment concentrate is "let down" by slowly adding the remaining resin and solvent under agitation.
 2. Mix until the final coating is homogeneous.

Protocol for Evaluation of Dispersion Quality

A thorough evaluation of the pigment dispersion is crucial to ensure the final coating meets performance specifications.

The Hegman gauge is a common tool for assessing the size of the largest particles in a dispersion.[5][6]

Procedure:

- Place a small amount of the pigment dispersion in the deep end of the Hegman gauge channel.

- Draw down the dispersion towards the shallow end with the scraper blade.
- Immediately observe the point at which a significant number of coarse particles are visible.
- The reading is taken from the scale corresponding to this point. For high-performance coatings, a Hegman value of 6-7 is typically desired.[6]

This test compares the color strength of the prepared dispersion against a standard.[5]

Procedure:

- Prepare a white base paint (e.g., using titanium dioxide).
- Accurately weigh and mix a specific amount of the **Indanthrone** pigment dispersion with a larger, accurately weighed amount of the white base paint.
- Repeat the process with a standard **Indanthrone** dispersion.
- Apply both tinted paints to a substrate (e.g., a drawdown card) using a film applicator to ensure uniform thickness.
- After drying, compare the color strength of the two samples visually or using a spectrophotometer.

The viscosity and flow behavior of the dispersion are critical for storage stability and application properties.[7]

Procedure:

- Use a rotational viscometer to measure the viscosity of the pigment dispersion at various shear rates.
- Plot the viscosity as a function of shear rate to understand the rheological profile (e.g., Newtonian, shear-thinning).
- This information is vital for predicting in-can stability and application performance.[7]

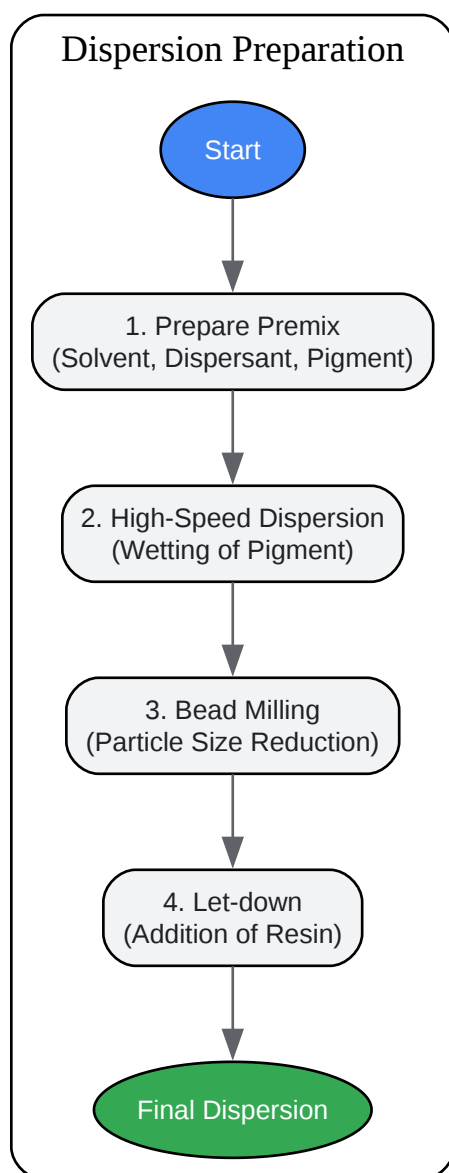
Flocculation, the re-agglomeration of dispersed pigment particles, can lead to color shifts and reduced gloss. The rub-up test is a simple method to detect this.^[5]^[8]

Procedure:

- Apply a wet film of the coating onto a non-porous substrate.
- Allow the film to partially dry.
- Gently rub a small area of the film with a finger.
- If the rubbed area shows a change in color (typically becoming stronger or cleaner), it indicates that flocculation has occurred.^[8]

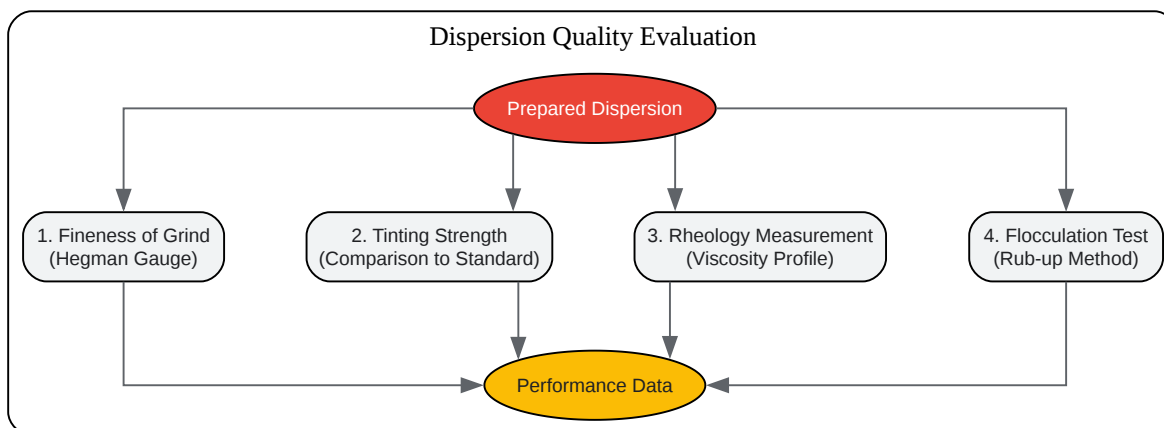
Visualization of Workflows

The following diagrams illustrate the key processes involved in the preparation and evaluation of **Indanthrone** pigment dispersions.



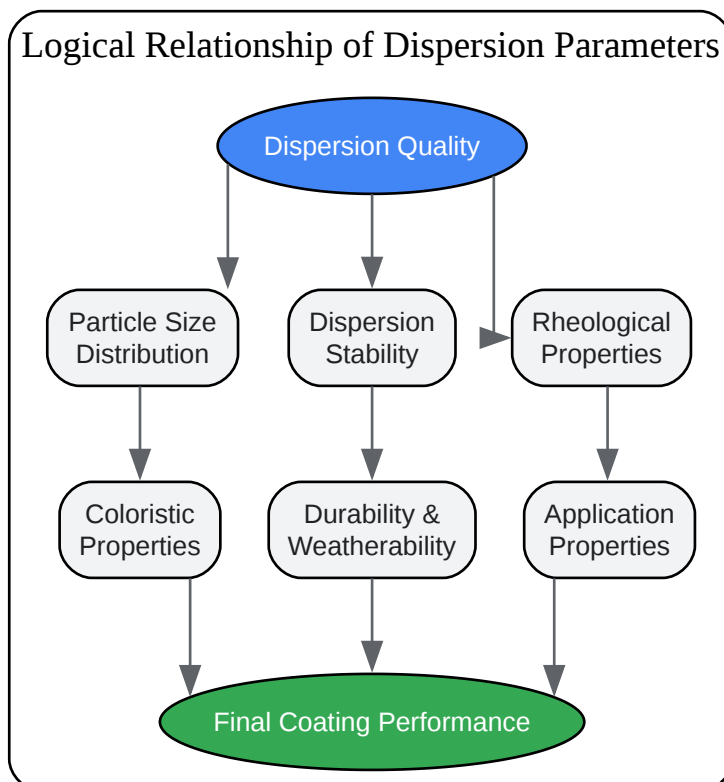
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Caption: Workflow for **Indanthrone** Pigment Dispersion Preparation.



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Caption: Workflow for the Evaluation of Dispersion Quality.



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Caption: Interrelationship of Dispersion and Coating Properties.

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